

Application Notes and Protocols for G-495 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **GNE-495**, a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase 4 (MAP4K4).

Physicochemical and Solubility Data

Proper preparation of **GNE-495** stock solutions is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties and solubility information for **GNE-495**.



Property	Value	Source(s)	
Molecular Weight	405.42 g/mol	[1][2][3][4][5][6]	
CAS Number	1449277-10-4	[1][2][4][6][7]	
Appearance	Light yellow to yellow solid powder	[1][8]	
Purity	≥95%	[6]	
Solubility in DMSO	2.17 mg/mL (5.35 mM) to 5 mg/mL (12.33 mM)	[1][2][3][6][7][8]	
Solubility in DMF	5 mg/mL	[6][8]	
Solubility in Ethanol	Slightly soluble	[6][7]	
Solubility in Water	Insoluble	[7][8]	

Note: The solubility of **GNE-495** in DMSO can be affected by moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1][7] Sonication may be required to fully dissolve the compound.[1][2][5]

Storage and Stability

The stability of **GNE-495** in its powdered form and in solution is crucial for maintaining its biological activity. Adherence to the recommended storage conditions is essential.

Form	Storage Temperature	Duration	Source(s)
Powder	-20°C	3 years	[1][2][3]
4°C	2 years	[1][2][3]	
In Solvent	-80°C	1 year	[1][4][5][7]
-20°C	1-6 months	[1][2][4][5][7]	



Important: To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes before storage.[7][9]

Experimental ProtocolsIn Vitro Stock Solution Preparation

This protocol describes the preparation of a 10 mM stock solution of **GNE-495** in DMSO.

Materials:

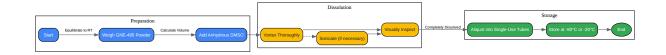
- GNE-495 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the GNE-495 powder to room temperature before opening the vial.
- Calculate the required amount of GNE-495 and DMSO to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.05 mg of GNE-495.
- Add the appropriate volume of anhydrous DMSO to the vial containing the **GNE-495** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.[1][2][5]
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.



• Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 6 months).[1][4][5][7]



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Workflow for **GNE-495** In Vitro Stock Solution Preparation.

In Vivo Formulation Preparation

GNE-495 is insoluble in water, requiring specific formulations for in vivo administration. Below are examples of formulations for oral and intraperitoneal administration.

Example Formulation for Oral Administration (Suspension):[7]

- Prepare a stock solution of GNE-495 in DMSO (e.g., 4 mg/mL).
- For a final concentration of 5 mg/mL, add 5 mg of **GNE-495** to 1 mL of a 0.5% (w/v) methylcellulose and 0.2% (w/v) Tween 80 solution in sterile water.
- Mix thoroughly to obtain a homogenous suspension. This formulation should be prepared fresh before use.

Example Formulation for Intraperitoneal Injection (Clear Solution):[1][5]

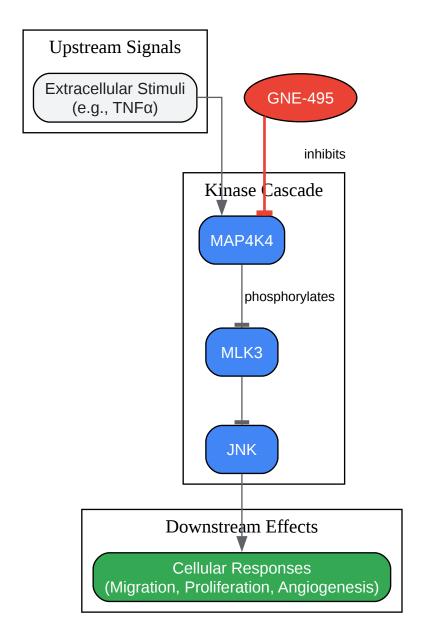
- Prepare a stock solution of GNE-495 in DMSO.
- To prepare a 1 mg/mL working solution, add the appropriate volume of the DMSO stock to a solution of 40% PEG300, 5% Tween-80, and 45% saline. For example, to make 1 mL, add 100 μL of a 10 mg/mL DMSO stock to 400 μL PEG300, 50 μL Tween-80, and 450 μL saline.



• Mix the solution thoroughly. This formulation should be used immediately after preparation.

Mechanism of Action and Signaling Pathway

GNE-495 is a potent and selective inhibitor of MAP4K4, a serine/threonine kinase that plays a role in various cellular processes, including cell migration, proliferation, and angiogenesis.[10] [11][12] MAP4K4 is an upstream regulator of the c-Jun N-terminal kinase (JNK) signaling pathway and has been shown to phosphorylate and activate Mixed Lineage Kinase 3 (MLK3). [11][13] Inhibition of MAP4K4 by **GNE-495** can therefore modulate downstream signaling events.





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Simplified MAP4K4 Signaling Pathway and the inhibitory action of **GNE-495**.

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